

Navigating the Safe Disposal of Octahydroindole-2-Carboxylic Acid: A Procedural Guide

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Compound of Interest

Compound Name: **Octahydroindole-2-Carboxylic Acid**

Cat. No.: **B057228**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **Octahydroindole-2-Carboxylic Acid** are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe disposal of **Octahydroindole-2-Carboxylic Acid**, grounded in established safety protocols.

Hazard Profile and Safety Precautions

Octahydroindole-2-carboxylic acid and its derivatives are classified as irritants.^{[1][2]} Direct contact can lead to skin and serious eye irritation, and inhalation may cause respiratory irritation.^{[1][2]} Therefore, strict adherence to safety measures is crucial during handling and disposal.

Personal Protective Equipment (PPE): Before handling the compound, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.[1]

Quantitative Data Summary

For clarity, the key identifiers and hazard statements for a common form of **Octahydroindole-2-Carboxylic Acid** are summarized below.

Identifier	Value
CAS Number	80875-98-5[2][3][4]
Molecular Formula	C9H15NO2[3][5]
Molecular Weight	169.22 g/mol [5]
Hazard Statements	Description
H315	Causes skin irritation[1][2]
H319	Causes serious eye irritation[1][2]
H335	May cause respiratory irritation[1][2]

Experimental Protocol: Waste Disposal Procedure

The disposal of **Octahydroindole-2-Carboxylic Acid** must comply with all federal, state, and local hazardous waste regulations.[1] It should be treated as a chemical waste and disposed of through an approved waste disposal plant.[1][6]

Materials:

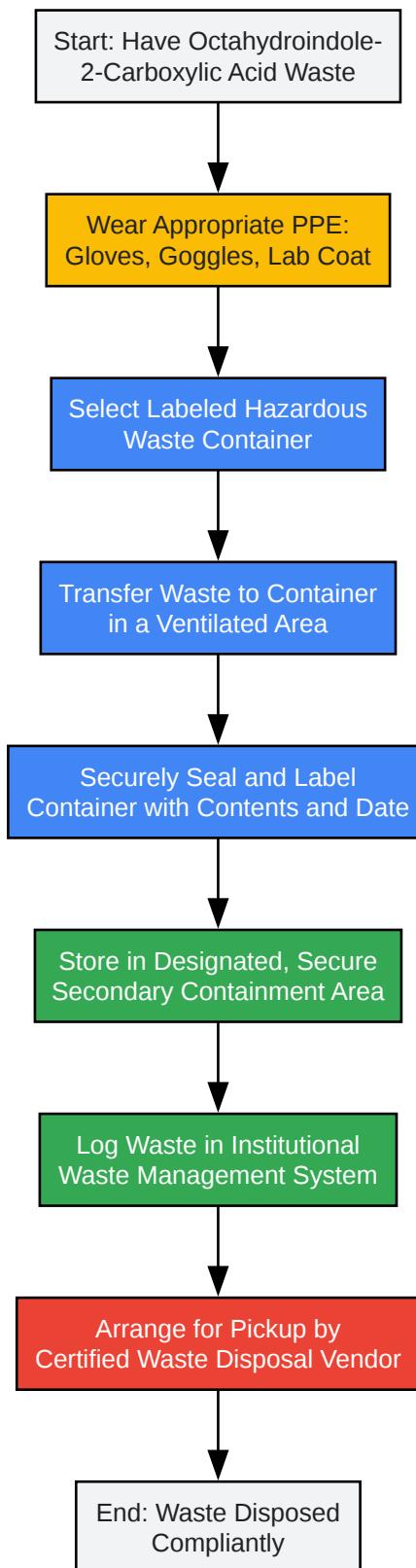
- Designated hazardous waste container (clearly labeled)
- Personal Protective Equipment (as listed above)
- Chemical fume hood
- Spill kit for chemical spills

Procedure:

- Segregation: Isolate the **Octahydroindole-2-Carboxylic Acid** waste from other waste streams. Do not mix it with non-hazardous materials.
- Containerization:
 - Place the waste in a designated, properly sealed, and clearly labeled hazardous waste container.
 - The label should include the chemical name ("Octahydroindole-2-Carboxylic Acid"), the associated hazards (e.g., "Irritant"), and the date of accumulation.
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible substances.[\[1\]](#)
 - Ensure the container is kept tightly closed when not in use.[\[1\]](#)
- Documentation: Maintain a log of the chemical waste, noting the quantity and date of disposal.
- Disposal:
 - Arrange for the collection of the hazardous waste by a licensed and approved chemical waste disposal company.
 - Follow all institutional and regulatory procedures for the handover of chemical waste.

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Octahydroindole-2-Carboxylic Acid**.



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Caption: Disposal Workflow for **Octahydroindole-2-Carboxylic Acid**.

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